

In-Depth Technical Guide: 2-Bromopropanal (CAS 19967-57-8)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromopropanal, identified by the CAS number 19967-57-8, is a halogenated aldehyde.[1] It is a reactive organic compound characterized by a propanal backbone with a bromine atom at the second carbon position.[1] This colorless to pale yellow liquid possesses a pungent odor and serves as a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[2] Its bifunctional nature, containing both an aldehyde and a bromoalkane, makes it a versatile reagent for a range of organic transformations, including nucleophilic addition and substitution reactions.[1] Due to its reactivity, **2-Bromopropanal** is also classified as a hazardous substance requiring careful handling and storage.[2]

Chemical and Physical Properties

The fundamental physicochemical properties of **2-Bromopropanal** are summarized in the tables below, providing a comprehensive overview for experimental planning and safety assessments.

Table 1: General Chemical Information



Identifier	Value	Reference
CAS Number	19967-57-8	[2]
IUPAC Name	2-bromopropanal	[2]
Synonyms	2-Bromo-propionaldehyde, α- Bromopropanal, Propanal, 2- bromo-	[1][2]
Molecular Formula	C₃H₅BrO	[2]
Molecular Weight	136.98 g/mol	[2]
SMILES	CC(C=O)Br	[2]
InChI	InChI=1S/C3H5BrO/c1-3(4)2- 5/h2-3H,1H3	[2]
InChlKey	BJRXZMCJFCAZDL- UHFFFAOYSA-N	[2]

Table 2: Physical Properties

- Value	Reference	
Colorless to pale yellow liquid with a pungent odor	[1][2]	
48-55 °C	[2][3]	
108.2 - 109.5 °C at 760 mmHg	[2][3]	
1.54 - 1.592 g/cm ³	[2]	
61.3 °C	[2][3]	
26.2 mmHg at 25 °C	[2][3]	
1.448 - 1.4813	[2][3]	
	Colorless to pale yellow liquid with a pungent odor 48-55 °C 108.2 - 109.5 °C at 760 mmHg 1.54 - 1.592 g/cm³ 61.3 °C 26.2 mmHg at 25 °C	

Hazards and Safety Information



2-Bromopropanal is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Category	GHS Code	Hazard Statement	Reference
Flammable liquids	Category 3	H226	Flammable liquid and vapor	[2]
Skin corrosion/irritatio n	Category 2	H315	Causes skin irritation	[2]
Serious eye damage/eye irritation	Category 2A	H319	Causes serious eye irritation	[2]
Specific target organ toxicity — single exposure	Category 3	H335	May cause respiratory irritation	[2]

Safety Precautions:

Due to its hazardous nature, strict safety protocols must be followed when handling **2-Bromopropanal**. It is harmful if inhaled or ingested and can cause skin and eye irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. All work should be conducted in a well-ventilated fume hood.

Storage:

Proper storage is crucial to maintain the stability of **2-Bromopropanal**. It should be stored in a cool, dry, and well-ventilated area away from light and incompatible materials.[1]

Experimental Protocols Synthesis of 2-Bromopropanal from 2-Hydroxypropanal







A common method for the synthesis of **2-Bromopropanal** involves the bromination of 2-hydroxypropanal.[4]

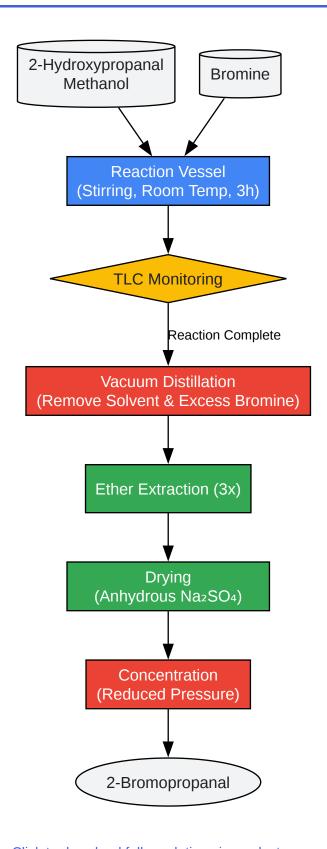
Materials:

- 2-Hydroxypropanal
- Methanol
- Bromine
- Diethyl ether
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- In a 250 mL three-necked flask, dissolve 14.8 g of 2-hydroxypropanal in 150 mL of methanol with stirring at room temperature.[4]
- Slowly add 19.2 g of bromine dropwise to the solution.[4]
- Continue stirring the reaction mixture at room temperature for 3 hours.[4]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).[4]
- Once the reaction is complete, remove the methanol and any excess bromine by vacuum distillation.[4]
- Wash the residue with three 50 mL portions of diethyl ether.[4]
- Combine the ether layers and dry over anhydrous sodium sulfate.[4]
- Filter the solution and concentrate the filtrate under reduced pressure to yield **2-Bromopropanal**.[4] This protocol has a reported yield of 85%.[4]





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Synthesis workflow for **2-Bromopropanal**.



Biological Activity and Signaling Pathways

While **2-Bromopropanal** is noted for its potential biological activity of interest in medicinal chemistry, there is currently a lack of publicly available, in-depth studies detailing its specific mechanisms of action or its effects on cellular signaling pathways.[1] Its high reactivity suggests that it may act as an alkylating agent, potentially interacting with various biological nucleophiles, but this has not been extensively characterized.

It is important to distinguish **2-Bromopropanal** from the structurally related compound 2-bromopropane. 2-bromopropane has been the subject of numerous toxicological studies and is known to exhibit reproductive and hematopoietic toxicity.[5][6] However, the specific toxicological profile of **2-Bromopropanal** is not as well-documented, and direct extrapolation of toxicity data from 2-bromopropane is not appropriate. Further research is required to elucidate the biological effects and potential therapeutic or toxicological pathways associated with **2-Bromopropanal**.

Conclusion

2-Bromopropanal (CAS 19967-57-8) is a valuable and reactive chemical intermediate with well-defined physical and chemical properties. Its utility in organic synthesis is clear, though its hazardous nature necessitates stringent safety measures. The current body of knowledge lacks detailed information regarding its biological activity and mechanism of action, presenting an opportunity for future research in toxicology and medicinal chemistry to explore its potential interactions with biological systems. Professionals working with this compound should adhere to all safety guidelines and be aware of the gaps in the existing toxicological data.

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